

# TDI-11055 stability in cell culture media

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## Compound of Interest

Compound Name: TDI-11055

Cat. No.: B12363261

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## Technical Support Center: TDI-11055

This technical support center provides researchers, scientists, and drug development professionals with guidance on the use and stability of **TDI-11055** in cell culture experiments. The information is presented in a question-and-answer format to directly address common issues.

## Frequently Asked Questions (FAQs)

Q1: How should I store **TDI-11055**?

A: Proper storage is crucial to maintain the integrity of **TDI-11055**. Recommendations for storage are summarized below.

Format	Storage Temperature	Duration	Special Instructions
Solid Powder	-20°C	3 years	Store in a dry, dark place.
4°C	6 months	For short-term storage.	
In Solvent (DMSO)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light. <a href="#">[1]</a>
-20°C	1 month	Protect from light. <a href="#">[1]</a>	

Q2: How do I prepare a stock solution of **TDI-11055**?

A: **TDI-11055** is soluble in DMSO at concentrations up to 100 mg/mL (257.42 mM).[\[1\]](#) For cell culture experiments, a common stock solution concentration is 10 mM in DMSO.[\[2\]](#) It is recommended to use newly opened, anhydrous DMSO as the solvent can be hygroscopic, which may impact solubility.[\[1\]](#) Sonication can aid in dissolution.[\[3\]](#)

Q3: What is the recommended final concentration of DMSO in my cell culture?

A: To avoid solvent-induced artifacts, the final concentration of DMSO in your cell culture medium should not exceed 0.1%.[\[3\]](#) It is essential to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Q4: What is the mechanism of action of **TDI-11055**?

A: **TDI-11055** is a potent and selective inhibitor of the Eleven-Nineteen Leukemia (ENL) protein.[\[4\]](#)[\[5\]](#) It functions by blocking the interaction of the ENL YEATS domain with acylated histones, thereby displacing ENL from chromatin.[\[2\]](#)[\[5\]](#) This leads to the suppression of oncogenic gene expression programs.[\[2\]](#)[\[6\]](#)

## Troubleshooting Guides

Problem 1: I am observing lower than expected potency or inconsistent results in my multi-day cell culture experiments.

This could be due to the degradation of **TDI-11055** in the cell culture medium at 37°C. While specific stability data in various cell culture media is not extensively published, the compound's in vivo half-life of approximately 5 hours in mice suggests it has reasonable stability in biological fluids.[4] However, degradation over several days in vitro is possible.

Solutions:

- **Medium Exchange:** For experiments lasting longer than 48-72 hours, consider replacing the medium with freshly prepared medium containing **TDI-11055** every 2-3 days.
- **Stability Assessment:** If you suspect stability issues, you can perform a simple bioassay to test the activity of the compound over time. A detailed protocol is provided below.
- **Control Compound:** Include a well-characterized, stable compound with a similar mechanism of action as a positive control in your assays.

Problem 2: I am seeing precipitation of the compound in my cell culture medium.

**TDI-11055** is reported to have high solubility.[4] However, precipitation can occur if the final concentration exceeds its solubility limit in the aqueous culture medium or if it interacts with components of the serum.

Solutions:

- **Final Concentration:** Ensure the final concentration of **TDI-11055** in your medium is within a range where it remains soluble. While the DMSO stock is highly concentrated, the final aqueous solubility will be lower.
- **Serum Concentration:** Test if reducing the serum percentage in your medium affects precipitation.
- **Preparation Method:** When diluting the DMSO stock, add it to the medium dropwise while vortexing or gently swirling to ensure rapid and even dispersion. Avoid adding the stock solution as a single large volume.

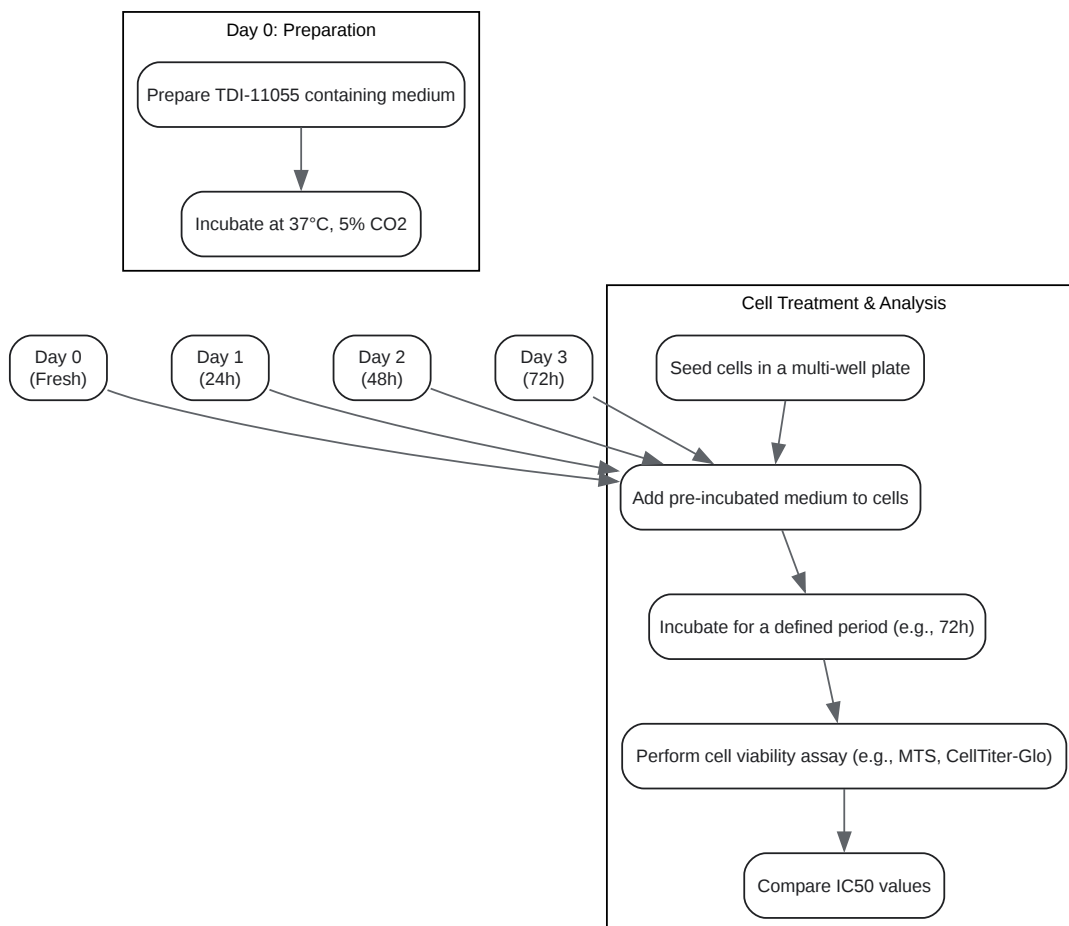
## Experimental Protocols

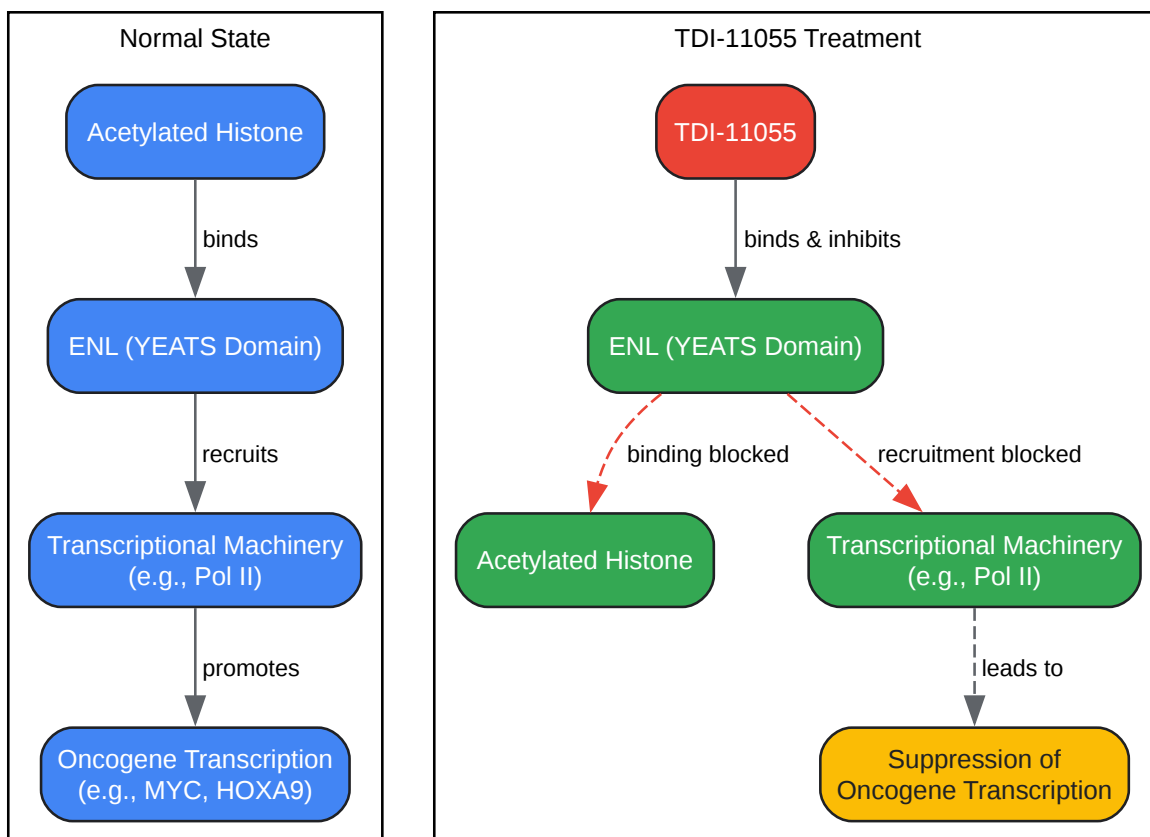
### Protocol: Assessing the Stability of TDI-11055 in Cell Culture Medium

This protocol provides a framework to determine the relative stability and activity of **TDI-11055** in your specific cell culture medium over time.

Workflow Diagram:

Workflow for Assessing TDI-11055 Stability





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